

# Essential Safety and Handling Protocols for Lognac (Diclofenac Sodium)

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This document provides crucial safety and logistical information for the handling of **Lognac**, a brand name for the non-steroidal anti-inflammatory drug (NSAID) Diclofenac.[1][2][3][4][5] The active pharmaceutical ingredient (API) is Diclofenac Sodium.[1][2][6][7] This guidance is intended for laboratory and research environments.

## Chemical Identification and Properties

Property	Value	Source
Chemical Name	2-[(2,6-dichlorophenyl)amino]benzene acetic acid, sodium salt	[8]
CAS Number	15307-79-6	[9]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> Cl <sub>2</sub> NNaO <sub>2</sub>	[8]
Molecular Weight	318.13 g/mol	[3]
Appearance	White to off-white crystalline powder	[3][6]
Solubility	Soluble in cold water	[3]
Melting Point	284 °C (543.2 °F)	[3]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personnel safety when handling Diclofenac Sodium in a laboratory setting.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses	Protects against dust particles and splashes.
Hand Protection	Nitrile or latex gloves	Prevents skin contact and absorption.
Body Protection	Laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be required for large quantities or when generating dust.	Minimizes inhalation of airborne particles.

## Handling and Storage Procedures

Handling:

- Avoid contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.[\[4\]](#)
- Handle in a well-ventilated area to minimize dust formation.
- For topical formulations such as gels, which may also contain methyl salicylate, linseed oil, and menthol, avoid direct skin contact without appropriate gloves.[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash skin with soap and water. Seek medical attention if irritation develops.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

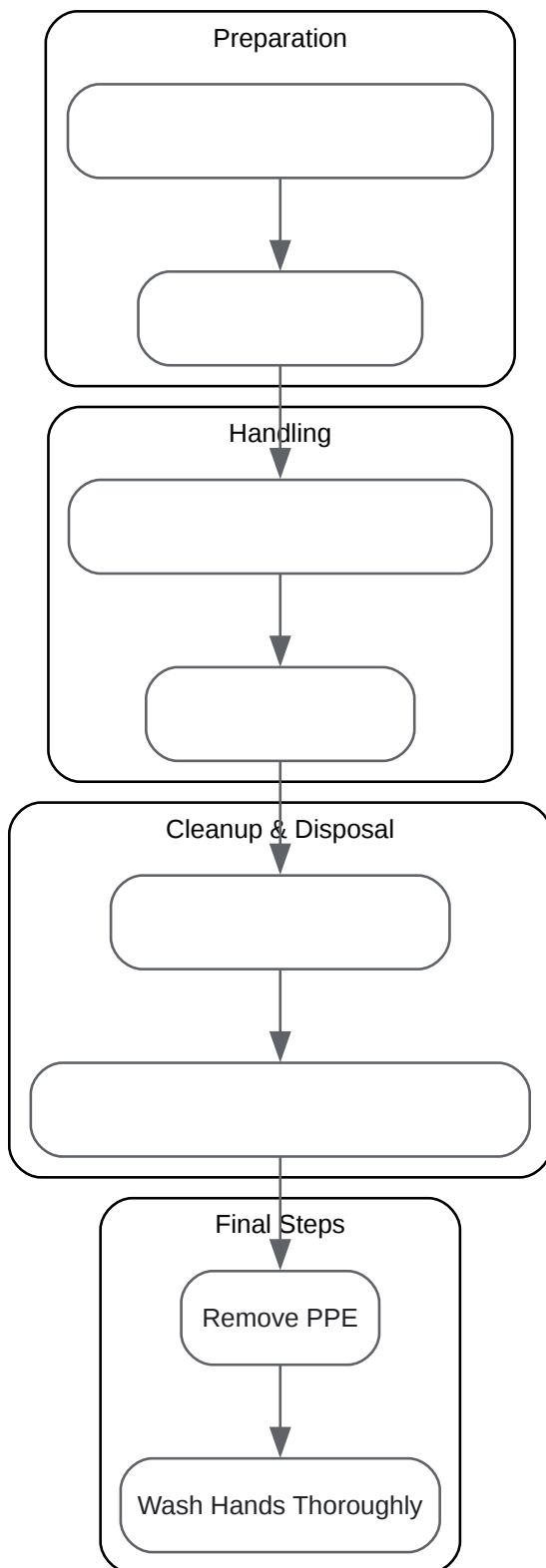
## Disposal Plan

All waste containing Diclofenac Sodium must be treated as chemical waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

## Experimental Workflow for Handling Diclofenac Sodium

The following diagram outlines the standard workflow for safely handling Diclofenac Sodium in a research setting.



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### Workflow for Safe Handling of Diclofenac Sodium

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